

5,6-Dibromopyridin-2-amine molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5,6-Dibromopyridin-2-amine

Cat. No.: B1314277

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An In-Depth Technical Guide to 2-Amino-3,5-dibromopyridine

A Note on the Subject Compound: This guide focuses on the molecular structure, properties, and applications of 2-Amino-3,5-dibromopyridine (CAS: 35486-42-1). Initial searches for "**5,6-Dibromopyridin-2-amine**" did not yield sufficient public data to construct a comprehensive technical guide. As 2-Amino-3,5-dibromopyridine is a structurally related, well-documented dibrominated aminopyridine, it has been selected as the subject of this whitepaper to provide a thorough and authoritatively grounded resource for researchers, scientists, and drug development professionals.

Introduction: The Versatile Building Block

2-Amino-3,5-dibromopyridine is a halogenated pyridine derivative that serves as a crucial intermediate in the synthesis of a wide array of more complex organic molecules. Its structure, featuring a pyridine core with two bromine atoms and an amino group, offers multiple reactive sites for further functionalization. This makes it a valuable precursor in the development of novel pharmaceuticals and agrochemicals. The strategic placement of the bromine atoms and the amino group allows for selective chemical transformations, providing a versatile scaffold for building molecular diversity. This guide provides a detailed overview of its chemical and physical properties, a representative synthetic protocol, and essential safety information.

Molecular Structure and Physicochemical Properties

The fundamental characteristics of a chemical compound are dictated by its structure and resulting physical properties. These parameters are critical for designing synthetic routes, understanding reactivity, and ensuring proper handling and storage.

Chemical Identity and Molecular Weight

- IUPAC Name: 3,5-Dibromopyridin-2-amine
- Synonyms: 2-Amino-3,5-dibromo pyridine, 3,5-dibromo-2-pyridylamine
- CAS Number: 35486-42-1
- Molecular Formula: $C_5H_4Br_2N_2$
- Molecular Weight: 251.91 g/mol [\[1\]](#)

Molecular Structure Visualization

The arrangement of atoms in 2-Amino-3,5-dibromopyridine is depicted below. The pyridine ring is substituted at the 2-position with an amino group ($-NH_2$) and at the 3- and 5-positions with bromine atoms ($-Br$).

Synthesis of 2-Amino-3,5-dibromopyridine

Dissolve 2-Aminopyridine
in Acetic Acid

Cool to < 20°C

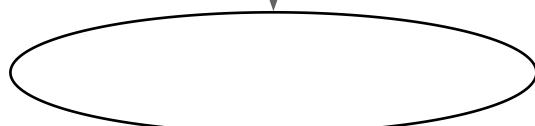
Add Bromine in
Acetic Acid Dropwise

Stir and React

Collect Precipitate
by Filtration

Wash with Water

Wash with Hot
Petroleum Ether



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References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [5,6-Dibromopyridin-2-amine molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1314277#5-6-dibromopyridin-2-amine-molecular-structure-and-weight\]](https://www.benchchem.com/product/b1314277#5-6-dibromopyridin-2-amine-molecular-structure-and-weight)

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